

soil persistence anilazine vs modern fungicides

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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Soil Persistence of Anilazine

Data on **anilazine** presents a complex picture due to differing results from laboratory versus long-term field studies.

Study Type	DT ₅₀ (Typical)	Residual Activity After 9-17 Years	Key Findings & Notes
Laboratory Study [1]	1 day	Not applicable	Classified as "non-persistent"; standard controlled lab conditions
Long-Term Field Study [2] [3]	Not applicable	43% of initial application	Primary metabolite identified as dihydroxy-anilazine ; demonstrates long-term environmental persistence

The stark difference between the lab and field data for **anilazine** is a critical point of analysis. The laboratory DT₅₀ of **1 day** suggests rapid degradation [1]. In contrast, the field study found that **43%** of the initially applied **anilazine** remained in the soil as residues after 9-17 years, with the primary metabolite being dihydroxy-**anilazine** [2] [3]. This highlights a common phenomenon where ideal lab conditions do not fully replicate the complexities of the real world, and demonstrates that pesticide residues can represent a long-term soil burden [2].

Experimental Methodologies

The divergent results for **anilazine** are rooted in the different experimental approaches used.

- **Laboratory Protocol (Source: Pesticide Properties DataBase):** The standard laboratory method for determining DT₅₀ (time for 50% of the substance to degrade) involves controlled conditions. While the specific methodology is not detailed in the search results, such tests typically use a defined soil type, constant temperature, and controlled moisture levels to measure the aerobic degradation of the pesticide [1].
- **Long-Term Field Protocol (Source: *Environmental Pollution*, 2012):** This study provides a robust, real-world assessment [2] [3]:
 - **Test Substance:** 14C-labeled **anilazine**.
 - **Setup:** Field-based lysimeters subject to normal crop rotation.
 - **Aging Period:** 9 to 17 years.
 - **Analysis:** The soil was analyzed for total residual 14C activity. The researchers used Accelerated Solvent Extraction (ASE) to isolate the residues, which were then identified using LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry).

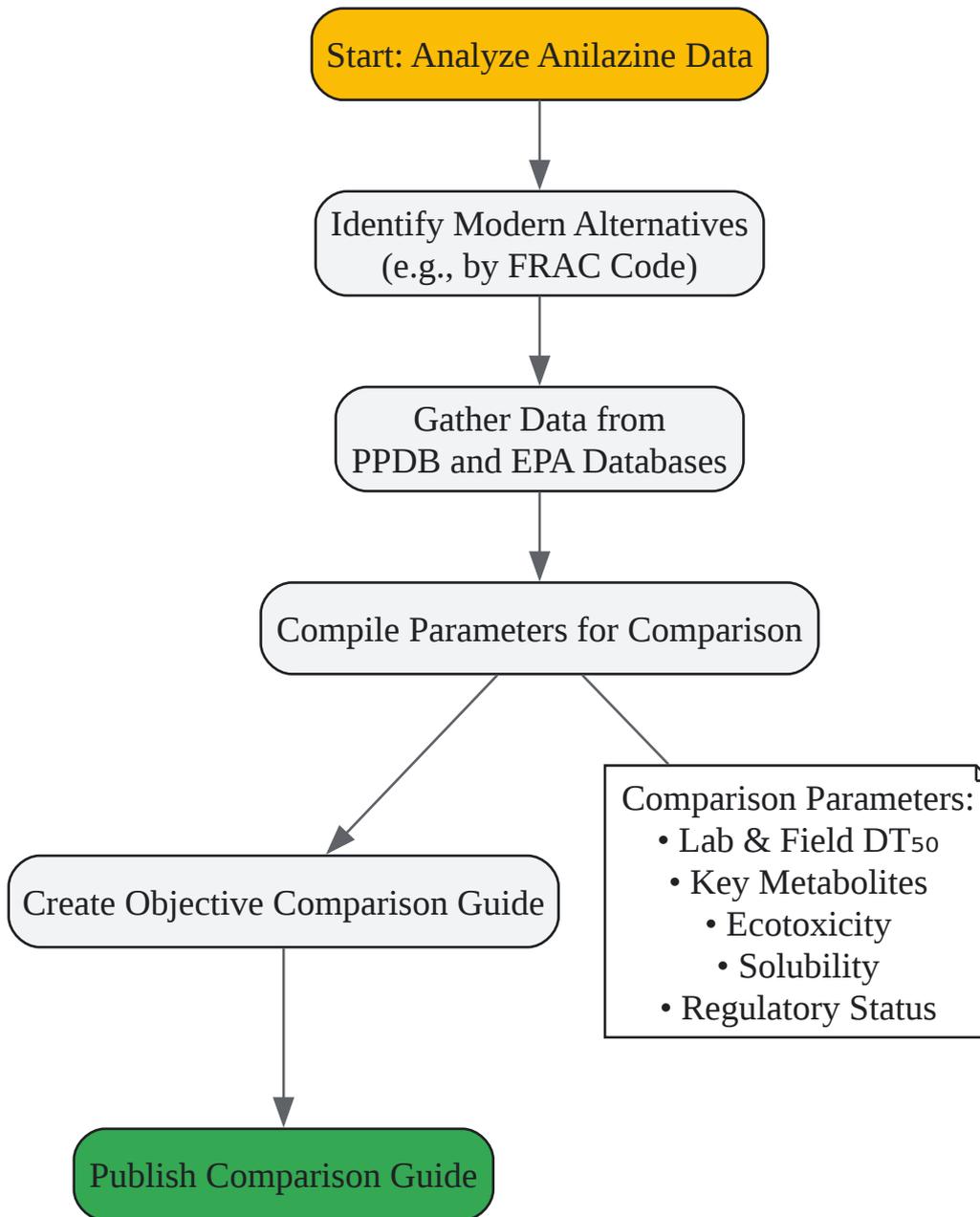
How to Approach a Comparative Analysis

To objectively compare **anilazine** with modern fungicides, you can build upon the available data with the following approach:

- **Identify Modern Alternatives:** First, determine which specific modern fungicides are relevant for comparison. The **Fungicide Resistance Action Committee (FRAC) code M08** is listed for **anilazine**, indicating it is a multi-site contact fungicide [1]. You could compare it with other multi-site fungicides or with newer, site-specific systemic fungicides.
- **Gather Comparative Data:** Use specialized pesticide databases to find data on modern fungicides. The **PPDB (Pesticide Properties DataBase)** [1] and the **EPA Pesticide Dashboard** [4] are excellent potential sources for finding laboratory DT₅₀ values and other environmental fate parameters for a wide range of active ingredients.

- **Analyze and Contrast:** Create a comparison table with the following columns for **anilazine** and each modern fungicide:
 - Laboratory DT₅₀ (aerobic, in soil)
 - Field persistence data (if available)
 - Key metabolites and their toxicity
 - Ecotoxicity profile (e.g., to fish, bees, earthworms)
 - Water solubility and leaching potential
 - Regulatory status (e.g., approved, obsolete, candidate for substitution)

This methodology will allow you to generate a comprehensive and objective comparison guide. The following diagram outlines this structured workflow.



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Conclusion

In summary, while **anilazine** is considered obsolete and is classified as "non-persistent" based on laboratory studies, long-term field research reveals a significant potential for creating persistent residues in the environment [1] [2] [3]. A truly objective comparison with modern fungicides requires further data collection using the systematic approach outlined above.

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To cite this document: Smolecule. [soil persistence anilazine vs modern fungicides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518915#soil-persistence-anilazine-vs-modern-fungicides>]

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